

Technical Monograph: Losartan-d3 (CAS 1030936-74-3)

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Compound of Interest

Compound Name: Losartan-d3
CAS No.: 1030936-74-3
Cat. No.: B13402927

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Application: Stable Isotope Internal Standard for Bioanalytical Quantitation[1][2]

Executive Summary

Losartan-d3 (CAS 1030936-74-3) is the deuterium-labeled analog of the angiotensin II receptor antagonist Losartan.[1] It serves as the critical Internal Standard (IS) in LC-MS/MS assays, correcting for variations in extraction efficiency, ionization suppression (matrix effects), and injection volume.[1]

This guide details the physicochemical profile, mass spectrometric behavior, and validated experimental protocols for utilizing **Losartan-d3** in pharmacokinetic (PK) and therapeutic drug monitoring (TDM) workflows.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

Losartan-d3 is chemically distinct from its native parent due to the incorporation of three deuterium atoms on the terminal methyl group of the butyl side chain. This specific labeling site

is metabolically stable and minimizes the "deuterium isotope effect" on chromatographic retention time, ensuring co-elution with the analyte.

Property	Specification
Chemical Name	2-(Butyl-4,4,4-d3)-4-chloro-1-[[2'-(1H-tetrazol-5-yl)[1,1'-biphenyl]-4-yl]methyl]-1H-imidazole-5-methanol
CAS Number	1030936-74-3
Molecular Formula	
Molecular Weight	425.93 g/mol (Free Acid)
Isotopic Purity	99% Deuterium
Solubility	Soluble in Methanol, DMSO; Slightly soluble in Acetonitrile
pKa	~4.9 (Tetrazole), ~3.2 (Imidazole)
Appearance	Off-white to light brown crystalline solid
Storage	-20°C, Hygroscopic, Protect from Light

Mass Spectrometry & Isotopic Mechanism

3.1 Ionization and Fragmentation Logic

Losartan-d3 is analyzed via Electrospray Ionization (ESI) in Positive Mode.^[1] The fragmentation pattern is critical for establishing selective Multiple Reaction Monitoring (MRM) transitions.

- Precursor Ion (): 426.2 m/z^[1]
- Primary Fragment: The collision-induced dissociation (CID) typically cleaves the bond between the imidazole nitrogen and the biphenyl-methyl group.^[1]

- Daughter Ion A (Biphenyl-Tetrazole): The charge is retained on the biphenyl-tetrazole fragment.[1] Since the deuterium label is on the butyl chain (attached to the imidazole), this fragment does not carry the label. Its mass remains 207.1 m/z.[1]
- Daughter Ion B (Imidazole-Butyl): If the imidazole fragment is monitored, the mass shifts from ~180 (native) to 183.1 m/z (labeled).[1]

Recommended MRM Transitions:

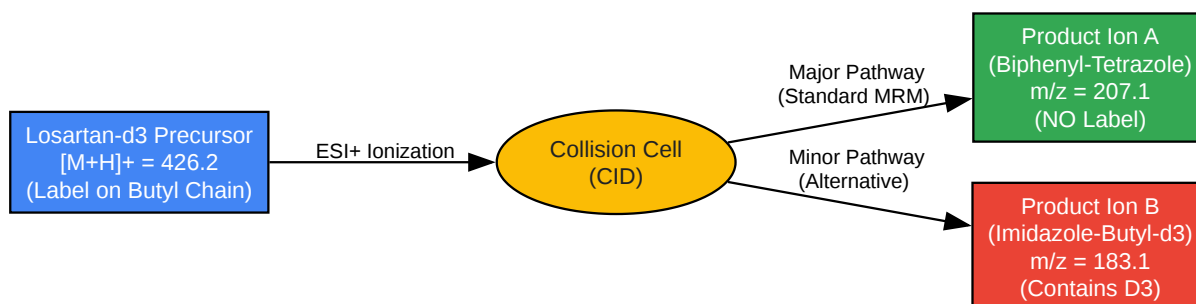
- Native Losartan:
- **Losartan-d3 (IS):**

[1]

“

Technical Note: While the daughter ion mass (207.[1][3][4]1) is the same for both native and IS, the parent masses differ by 3 Da. This separation at Q1 (Quadrupole 1) ensures specificity.[1]

3.2 Fragmentation Pathway Diagram



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Caption: MS/MS fragmentation pathway showing the origin of the 207.1 m/z product ion used for quantification.

Experimental Protocol: LC-MS/MS Workflow

This protocol outlines a validated method for extracting Losartan from human plasma using **Losartan-d3** as the IS.[\[1\]](#)

4.1 Stock Solution Preparation

- Primary Stock (1 mg/mL): Weigh 1.0 mg of **Losartan-d3** into a 1.5 mL amber glass vial (light sensitive). Dissolve in 1.0 mL of HPLC-grade Methanol.
- Working IS Solution (500 ng/mL): Dilute the primary stock 1:2000 in 50% Methanol/Water.
- Storage: Store stocks at -20°C. Stable for up to 3 months.

4.2 Sample Extraction (Protein Precipitation)

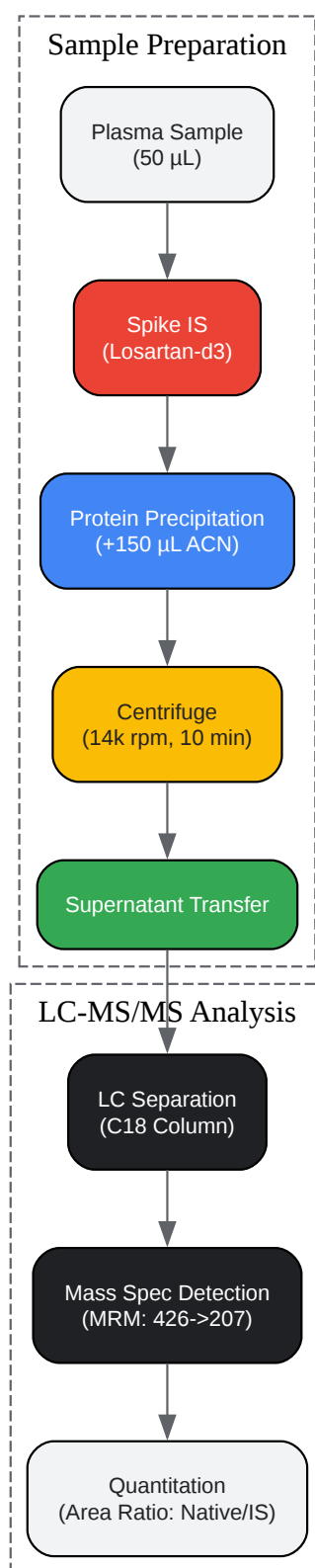
- Matrix: Human Plasma (EDTA).[\[1\]](#)
- Step 1: Aliquot 50 µL of plasma into a 1.5 mL centrifuge tube.
- Step 2: Add 10 µL of Working IS Solution (**Losartan-d3**).[\[1\]](#) Vortex gently.
- Step 3: Add 150 µL of cold Acetonitrile (precipitating agent).
- Step 4: Vortex vigorously for 30 seconds.
- Step 5: Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Step 6: Transfer 100 µL of the supernatant to an autosampler vial containing 100 µL of 0.1% Formic Acid in water (to match mobile phase).

4.3 Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Waters XBridge or Phenomenex Kinetex), 2.1 x 50 mm, 2.5 µm.
- Mobile Phase A: 0.1% Formic Acid in Water.[\[1\]](#)

- Mobile Phase B: Acetonitrile.[1][5]
- Gradient:
 - 0.0 - 0.5 min: 10% B[1]
 - 0.5 - 3.0 min: 10%
90% B[1]
 - 3.0 - 4.0 min: 90% B[1]
 - 4.1 min: Re-equilibrate to 10% B.
- Flow Rate: 0.4 mL/min.[1]

4.4 Analytical Workflow Diagram



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Caption: End-to-end bioanalytical workflow for Losartan quantification.

Handling, Storage, & Safety

- **Light Sensitivity:** Losartan and its deuterated analogs are photosensitive. All procedures should be performed under yellow light or using amber glassware.^[1]
- **Isotopic Stability:** The deuterium labels on the butyl chain are non-exchangeable in aqueous media, ensuring the label remains intact during extraction and LC runs.
- **Safety:** Treat as a hazardous chemical.^[1] Wear nitrile gloves and safety glasses. Losartan is a potent antihypertensive; avoid inhalation of powder.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 45039667, **Losartan-d3**.^[1] PubChem. Available at: [\[Link\]](#)^[1]
- Sica, D. A., et al. (2005).^[1] Clinical pharmacokinetics of losartan. Clinical Pharmacokinetics, 44(8), 797-814.^[1] (Context for metabolic pathway and native drug properties).
- US Food and Drug Administration (FDA). (2018).^[1] Bioanalytical Method Validation, Guidance for Industry. Available at: [\[Link\]](#)^[1]
- Chowdhury, S. K., et al. (2010).^[1] Identification of Losartan metabolites in human plasma and urine by LC-MS/MS.^[1] Journal of Pharmaceutical and Biomedical Analysis. (Basis for fragmentation logic).^[1]^[6]^[7]^[8]^[4]

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Sources

- 1. Losartan-d3 | C₂₂H₂₃ClN₆O | CID 45039667 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. veeprho.com [\[veeprho.com\]](#)
- 3. aragen.com [\[aragen.com\]](#)

- [4. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [5. thaiscience.info \[thaiscience.info\]](https://thaiscience.info)
- [6. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [7. ovid.com \[ovid.com\]](https://ovid.com)
- [8. Losartan | C22H23ClN6O | CID 3961 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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